

# An In-depth Technical Guide to 1-(Methylsulfonyl)-1H-benzotriazole

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## Compound of Interest

**Compound Name:** 1-(Methylsulfonyl)-1H-benzotriazole

**Cat. No.:** B104111

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-(Methylsulfonyl)-1H-benzotriazole**, a versatile reagent in organic synthesis with significant potential in various scientific and industrial applications, including drug development.

## Chemical and Physical Properties

**1-(Methylsulfonyl)-1H-benzotriazole** is a crystalline solid at room temperature.<sup>[1]</sup> Its core structure consists of a benzotriazole ring substituted with a methylsulfonyl group.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub> S	[1][2][3]
Molecular Weight	197.21 g/mol	[1][2][3]
CAS Number	37073-15-7	[1][2]
Appearance	White to beige crystalline powder	[1][3]
Melting Point	108-112 °C[2][3] or 120-122 °C[1]	
Solubility	Moderately soluble in methanol and dimethylformamide; poorly soluble in water.[1]	
SMILES	CS(=O)(=O)n1nnC2CCCCC12	[2]
InChI	1S/C7H7N3O2S/c1-13(11,12)10-7-5-3-2-4-6(7)8-9-10/h2-5H,1H3	[2]

## Synthesis and Reactivity

### 2.1. General Synthesis Protocol

**1-(Methylsulfonyl)-1H-benzotriazole** can be synthesized from 1H-1,2,3-benzotriazole and methanesulfonyl chloride.[4]

#### Experimental Protocol: Synthesis of **1-(Methylsulfonyl)-1H-benzotriazole**

- Materials: 1H-1,2,3-benzotriazole, methanesulfonyl chloride, suitable base (e.g., triethylamine), and an appropriate solvent (e.g., tetrahydrofuran).
- Procedure:
  - Dissolve 1H-1,2,3-benzotriazole and the base in the solvent in a reaction vessel under an inert atmosphere.

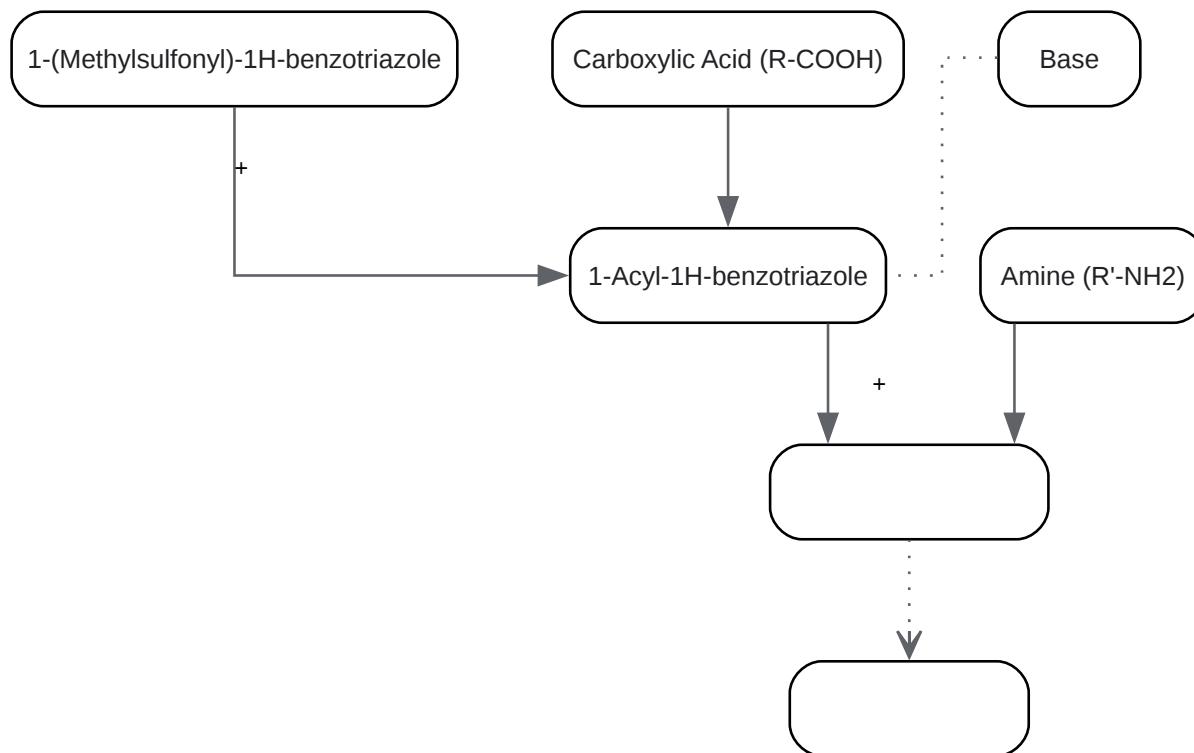
- Cool the mixture in an ice bath.
- Add methanesulfonyl chloride dropwise to the stirred solution.
- Allow the reaction to proceed at room temperature until completion, which can be monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is typically worked up by adding water and extracting the product with an organic solvent.
- The organic layer is then dried and the solvent is removed under reduced pressure to yield the crude product.
- Purification can be achieved by recrystallization from a suitable solvent.

## 2.2. Reactivity and Applications in Organic Synthesis

**1-(Methylsulfonyl)-1H-benzotriazole** serves as a valuable intermediate in organic synthesis.

[1] The methylsulfonyl group can participate in various reactions, including hydrolysis and alkylation.[1] It is particularly useful as a source of the benzotriazolyl anion.[4] For instance, it reacts with carboxylic acids in the presence of a base to form 1-acyl-1H-1,2,3-benzotriazoles, which are effective acylating agents for the synthesis of amides.[4]

Below is a diagram illustrating the general synthetic utility of **1-(Methylsulfonyl)-1H-benzotriazole** in the acylation of amines.

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Caption: Synthetic pathway for amide formation using **1-(Methylsulfonyl)-1H-benzotriazole**.

## Applications in Research and Industry

The unique chemical properties of **1-(Methylsulfonyl)-1H-benzotriazole** and its derivatives have led to their application in several fields:

- **Drug Development:** Derivatives of this compound are being explored as potential drug candidates.<sup>[1]</sup> For example, modifications to its structure are being investigated to enhance the targeting of cancer cells and improve the therapeutic index of anticancer drugs.<sup>[1]</sup> Benzotriazole derivatives, in general, have shown a wide range of pharmacological activities, including antibacterial, anti-inflammatory, and anticancer properties.
- **Corrosion Inhibition:** It is effective in preventing rust and corrosion on metals, making it valuable in the automotive and construction industries.<sup>[3]</sup>
- **Photostabilization:** It acts as a photostabilizer in plastics and coatings, enhancing their durability against UV light exposure.<sup>[3]</sup>

- Analytical Chemistry: It is used as a reagent for the detection and quantification of various substances.[3]
- Agrochemicals: This compound is utilized as an additive in the formulation of pesticides and herbicides to improve their performance.[3]

## Safety and Handling

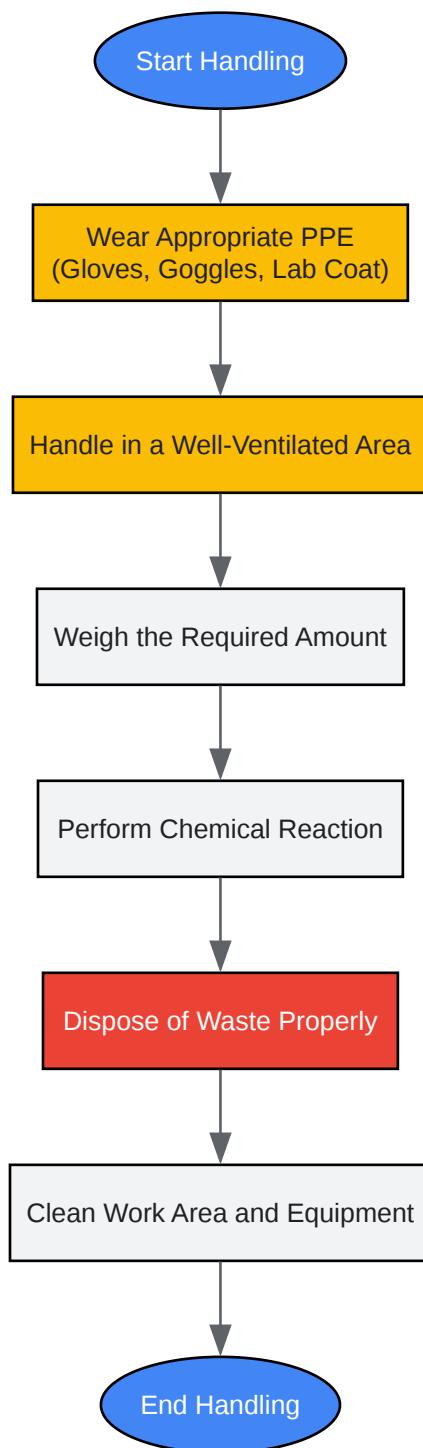
**1-(Methylsulfonyl)-1H-benzotriazole** is classified as harmful if swallowed and causes serious eye damage.[2]

Hazard Statement	Code
Harmful if swallowed	H302
Causes serious eye damage	H318

Handling Precautions:

- Wear protective gloves, clothing, and eye/face protection.[1][2]
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[2][5]
- If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[2][5]
- Store in a sealed container at room temperature, away from heat and direct sunlight.[1]

Below is a workflow for the safe handling of **1-(Methylsulfonyl)-1H-benzotriazole**.



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